

Technical Specifications of the JX040 Sensitive Gate SCR

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Compound of Interest

Compound Name: JX040
Cat. No.: B608285

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The **JX040** is a sensitive gate Silicon Controlled Rectifier (SCR) manufactured by JIEJIE MICROELECTRONICS CO.,Ltd.[1][2][3]. This electronic component is designed for applications requiring high dv/dt rates and strong resistance to electromagnetic interference, such as residual current circuit breakers and igniters[4][5]. As a semiconductor device, its function is governed by electrical principles and does not involve biological signaling pathways or drug development protocols.

Gate Triggering Characteristics

The gate is the terminal responsible for switching the SCR from a non-conducting "off" state to a conducting "on" state. This is achieved by applying a small voltage and current to the gate. The key parameters defining this switching action are the Gate Trigger Voltage (VGT) and Gate Trigger Current (IGT). These values represent the minimum voltage and current required at the gate to ensure the SCR switches on reliably under specified conditions[5].

The electrical characteristics for the **JX040** series are typically measured at a junction temperature (Tj) of 25°C unless otherwise specified[5].

Electrical Specification Summary

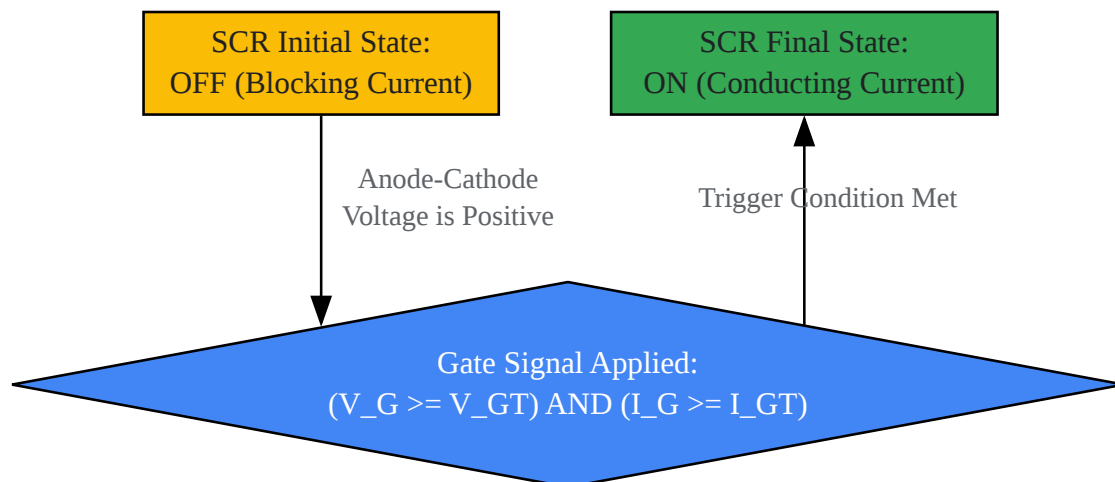
The primary gate trigger voltage and current specifications for the **JX040** series are summarized below.

Parameter	Symbol	Test Condition	Min.	Typ.	Max.	Unit
Gate Trigger Current	IGT	VD = 12V, RL = 33Ω	-	-	200	μA
Gate Trigger Voltage	VGT	VD = 12V, RL = 33Ω	-	0.6	0.8	V
Gate Non-Trigger Voltage	VGD	VD = VDRM, Tj = 110°C	0.2	-	-	V

Table compiled from the **JX040** series datasheet[5].

Logical Relationship for SCR Triggering

The fundamental operational principle of the **JX040** SCR is its transition from a high-impedance (off) state to a low-impedance (on) state. This transition is initiated by the gate signal. The logical condition for this state change can be visualized as a simple workflow.



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Diagram illustrating the gate trigger logic for the **JX040** SCR.

Note on Experimental Context

The request for detailed experimental protocols and signaling pathways, which are methodologies common in biological and chemical sciences, is not applicable to the characterization of this electronic component. The specifications of the **JX040** are determined through standardized electronic testing procedures, not through the types of experimental assays relevant to drug development professionals. The "experimental protocol" for determining gate trigger characteristics involves applying a controlled voltage and current to the gate terminal while the device is under specified load and temperature conditions and measuring the precise point at which it switches to a conducting state^[5]. These test conditions are outlined in the "Test Condition" column of the specification table.

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References

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